

toxicological profile of n-Butyl L-Lactate

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Compound of Interest

Compound Name: *n-Butyl L-Lactate*

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An In-depth Technical Guide to the Toxicological Profile of **n-Butyl L-Lactate**

Foreword

Prepared for researchers, scientists, and drug development professionals, this guide offers a comprehensive technical overview of the toxicological profile of **n-Butyl L-Lactate**. As a Senior Application Scientist, the following sections synthesize publicly available data with established toxicological principles to provide a thorough understanding of the safety and hazard profile of this widely used solvent and chemical intermediate. The structure of this document is designed to logically flow from fundamental properties to detailed toxicological endpoints, ensuring a clear and in-depth narrative.

Executive Summary

n-Butyl L-Lactate is a biodegradable ester solvent with a favorable environmental profile and a range of applications in coatings, pharmaceuticals, and flavorings.[1] Its toxicological profile is characterized by low acute toxicity via oral and dermal routes. The primary hazards are associated with direct contact, leading to skin and eye irritation, and inhalation of high concentrations of vapor, which can cause respiratory tract irritation and central nervous system effects such as headache and drowsiness.[2][3] It is metabolized via hydrolysis into endogenous substances, lactic acid and n-butanol. While specific data on genotoxicity and

reproductive toxicity for **n-Butyl L-Lactate** are limited, assessments based on structural analogs and its metabolic fate suggest a low potential for these effects.[4] This document provides a detailed examination of the available toxicological data, human health effects, environmental impact, and the standardized methodologies used to assess these endpoints.

Chemical Identity and Physicochemical Properties

n-Butyl L-Lactate (CAS: 34451-19-9; EC: 205-316-4) is the butyl ester of L-lactic acid.[3] It is a clear, colorless liquid with a mild, characteristic odor.[5] Its properties as a solvent are derived from its ester and hydroxyl functional groups.[6]

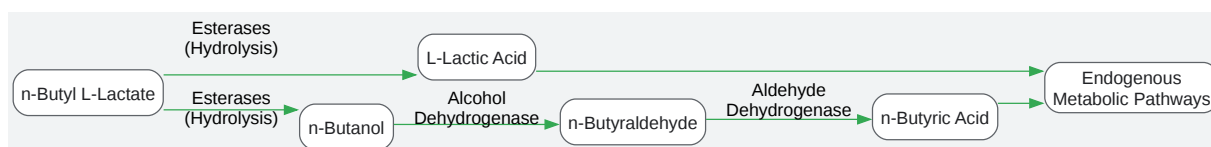
| Property | Value | Reference(s) |
|--------------------|---|--------------|
| Molecular Formula | C ₇ H ₁₄ O ₃ | [3] |
| Molecular Weight | 146.18 g/mol | [3] |
| CAS Number | 34451-19-9 (L-Lactate) | [7] |
| Boiling Point | 188 °C (370 °F) | [3] |
| Melting Point | -43 °C (-45 °F) | [3] |
| Flash Point | 71 °C (160 °F) | [3] |
| Density | 0.98 g/cm ³ (at 20 °C) | [3] |
| Vapor Pressure | 0.4 mmHg (at 20 °C) | [3] |
| Water Solubility | Slightly soluble | [3] |
| Autoignition Temp. | 382 °C (720 °F) | [3] |

Metabolism and Toxicokinetics

The toxicokinetics of **n-Butyl L-Lactate** are primarily dictated by its ester structure. Upon absorption, it is expected to be rapidly hydrolyzed by non-specific esterase enzymes present in the blood, liver, and other tissues.

Metabolic Pathway: The primary metabolic pathway involves a simple hydrolysis reaction.

- Hydrolysis: **n-Butyl L-Lactate** is cleaved into L-lactic acid and n-butanol.
- Further Metabolism:
 - L-lactic acid: An endogenous substance that enters the body's normal metabolic pathways (e.g., the Cori cycle, citric acid cycle).
 - n-Butanol: Is sequentially oxidized to n-butyraldehyde and then to n-butyric acid, which can be further metabolized via fatty acid pathways.[3]



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Caption: Metabolic hydrolysis of **n-Butyl L-Lactate**.

This rapid breakdown into common metabolic intermediates suggests a low potential for bioaccumulation.

Toxicological Endpoints

Acute Toxicity

n-Butyl L-Lactate exhibits a low order of acute toxicity via oral and dermal routes.

| Route | Species | Value (LD ₅₀) | Reference(s) |
|--------|---------|---------------------------|--------------|
| Oral | Rat | >2000 mg/kg | [3] |
| Oral | Rabbit | >5 g/kg | [1][3] |
| Dermal | Rat | >5000 mg/kg | [3] |
| Dermal | Rabbit | >5 g/kg | [3] |

No specific animal data for acute inhalation toxicity (LC₅₀) is readily available. However, human exposure data indicates that high vapor concentrations can cause respiratory irritation and central nervous system depression.[3][5] Symptoms of acute overexposure via inhalation may include headache, drowsiness, dizziness, nausea, and vomiting.[2][5]

Skin and Eye Irritation

Multiple sources classify **n-Butyl L-Lactate** as a skin and eye irritant.[2][8]

- **Skin Irritation:** Direct contact may cause moderate inflammation, redness, swelling, and blistering.[5] Prolonged or repeated exposure can lead to defatting of the skin, resulting in cracking, flaking, or contact dermatitis.[5]
- **Eye Irritation:** The substance is considered a serious eye irritant.[8] Contact can cause stinging, tearing, redness, swelling, and blurred vision.[8]

Skin Sensitization

A comprehensive safety assessment of lactate esters concluded that they are not skin sensitizers.[4][9] This conclusion is based on studies of various lactate esters, where no sensitization potential was observed.

The GPMT is a standard method to assess the skin sensitization potential of a substance.[10]

- **Induction Phase 1 (Intradermal):** Guinea pigs receive intradermal injections of the test substance, with and without an adjuvant (e.g., Freund's Complete Adjuvant), to maximize the immune response.
- **Induction Phase 2 (Topical):** One week later, the same skin area is treated with a topical application of the test substance at a non-irritating concentration.
- **Challenge Phase:** After a two-week rest period, a non-irritating concentration of the test substance is applied topically to a naive skin site.
- **Evaluation:** The challenge site is observed for signs of erythema and edema at 24 and 48 hours. The incidence and severity of the skin reactions in the test group are compared to a non-treated control group.[11]

Caption: Workflow of the Guinea Pig Maximization Test (GPMT).

Repeated Dose Toxicity

Data on repeated dose toxicity is primarily from inhalation studies. A subacute inhalation study on several lactate esters, including n-butyl lactate, identified the nasal cavity as the primary target organ.[\[4\]](#)[\[9\]](#)

- Key Study Finding: Degenerative and regenerative changes in the nasal epithelium were observed.
- No-Observed-Adverse-Effect Level (NOAEL): The NOAEL for n-butyl lactate vapor was determined to be 200 mg/m³.[\[4\]](#)[\[9\]](#)
- Systemic Effects: Systemic toxicity was not observed except at very high, irritating concentrations (≥ 1800 mg/m³).[\[4\]](#)[\[9\]](#)

Information on sub-chronic (e.g., 90-day) oral or dermal toxicity studies for **n-Butyl L-Lactate** is not readily available in the public literature.

Genotoxicity

Specific genotoxicity studies (e.g., Ames test, in vitro chromosomal aberration assay) on **n-Butyl L-Lactate** are not publicly available. However, based on its simple chemical structure and its rapid hydrolysis into endogenous compounds, the potential for genotoxicity is considered low.

This in vitro assay is a primary screening test for identifying substances that can cause gene mutations.[\[12\]](#)

- Test System: Histidine-dependent strains of *Salmonella typhimurium* (and often *Escherichia coli*) are used, which cannot grow in a histidine-free medium.
- Exposure: The bacterial strains are exposed to the test substance at various concentrations, both with and without an external metabolic activation system (S9 mix from rat liver) to simulate mammalian metabolism.

- Principle: If the test substance is a mutagen, it will cause a reverse mutation (reversion) in the bacteria, allowing them to synthesize their own histidine and form colonies on a histidine-free agar plate.
- Evaluation: The number of revertant colonies is counted and compared to the number of spontaneous revertant colonies in the negative control. A significant, dose-related increase in revertant colonies indicates a positive (mutagenic) result.[13]

Carcinogenicity

According to the New Jersey Department of Health and Senior Services, **n-Butyl L-Lactate** has not been tested for its ability to cause cancer in animals.[2] Given the lack of genotoxic potential and the absence of alerts from its structural class, a carcinogenic effect is not expected.

Reproductive and Developmental Toxicity

No specific reproductive or developmental toxicity studies (e.g., OECD 414 or 421) on **n-Butyl L-Lactate** are available. Safety assessments have relied on a read-across approach to its metabolites, n-butanol and lactic acid, for which extensive data exists.[4] This approach suggests a low risk for reproductive and developmental effects at non-maternally toxic doses.

Human Health Effects

The primary route of occupational exposure is inhalation. Human data indicates that **n-Butyl L-Lactate** is an irritant at relatively low concentrations.

- Observed Effects: Prolonged exposures at approximately 7 ppm (with peaks to 11 ppm) caused headache, and irritation of the pharyngeal and laryngeal mucosa with coughing in workers.[14] Some individuals also experienced nausea and sleepiness. Effects were sometimes noted at concentrations as low as 4 ppm.[14]
- No Effect Level: No adverse effects were reported at concentrations of 1.4 ppm.[14]

Occupational Exposure Limits (OELs):

| Organization | Limit | Reference(s) |
|--------------|---|--------------|
| NIOSH (REL) | 5 ppm (25 mg/m ³) TWA (10-hr) | [3] |
| ACGIH (TLV) | 5 ppm TWA (8-hr) | [7] |

These limits are established to protect workers from the risk of irritation, headache, and nausea associated with exposure.[14]

Environmental Fate and Ecotoxicity

n-Butyl L-Lactate is considered to have a favorable environmental profile.

- Biodegradability: It is readily biodegradable, breaking down into lactic acid and butanol, which are further mineralized.[15][16] This prevents accumulation in soil or water systems. [15]
- Ecotoxicity: It demonstrates low toxicity to aquatic organisms.
 - Fish: LC₅₀ (96 hr) for *Danio rerio* (zebrafish) is 75 mg/L.[17]
 - Algae: ErC₅₀ (72 hr) is reported, indicating low to moderate toxicity.[17]
 - Studies on lactate esters conclude they have generally favorable environmental characteristics when aquatic toxicity is considered alongside their rapid biodegradation. [16][18]

Regulatory Status and Safety Assessment Summary

- GHS Classification: Typically classified as a Flammable Liquid (Category 4), Skin Irritant (Category 2), and Serious Eye Irritant (Category 2A).[8] May also include Specific Target Organ Toxicity - Single Exposure (Category 3) for respiratory tract irritation.
- FDA: Approved as a food additive (flavoring agent).[3]
- Overall Assessment: The available data indicates that **n-Butyl L-Lactate** is of low systemic toxicity. The primary risks are associated with local irritant effects on the skin, eyes, and respiratory tract from direct or high-level exposure. Standard industrial hygiene practices,

such as ensuring adequate ventilation and using personal protective equipment (gloves, eye protection), are sufficient to mitigate these risks in an occupational setting.[2]

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